

# Application Note: Solid-Phase Extraction of $\beta$ -Aspartame from Complex Matrices

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## Compound of Interest

Compound Name: Beta-Aspartame

Cat. No.: B1329620

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## Abstract

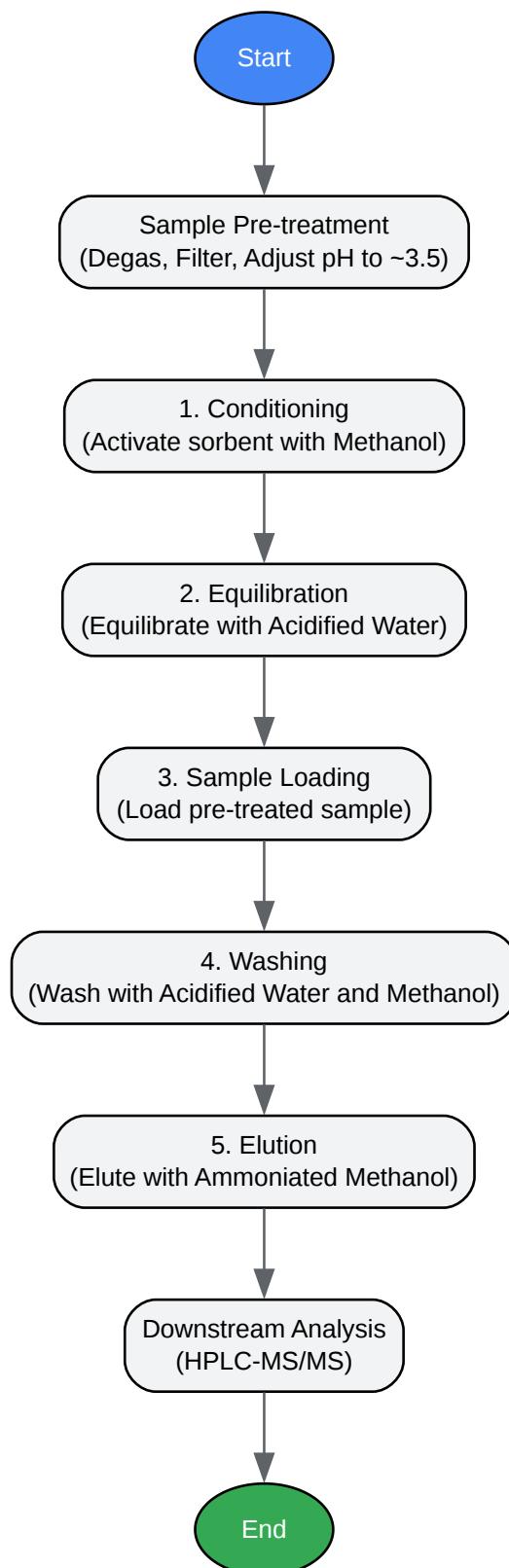
This application note details a robust method for the solid-phase extraction (SPE) of  $\beta$ -aspartame, a primary degradation product of the artificial sweetener aspartame, from complex liquid matrices such as beverages. Due to its increased polarity compared to its parent compound, isolating  $\beta$ -aspartame for accurate quantification can be challenging. This protocol utilizes a mixed-mode solid-phase extraction sorbent to achieve efficient cleanup and concentration of  $\beta$ -aspartame prior to downstream analysis by High-Performance Liquid Chromatography (HPLC) or Mass Spectrometry (MS). The described method is intended for researchers, scientists, and professionals in the food and beverage industry and drug development sectors.

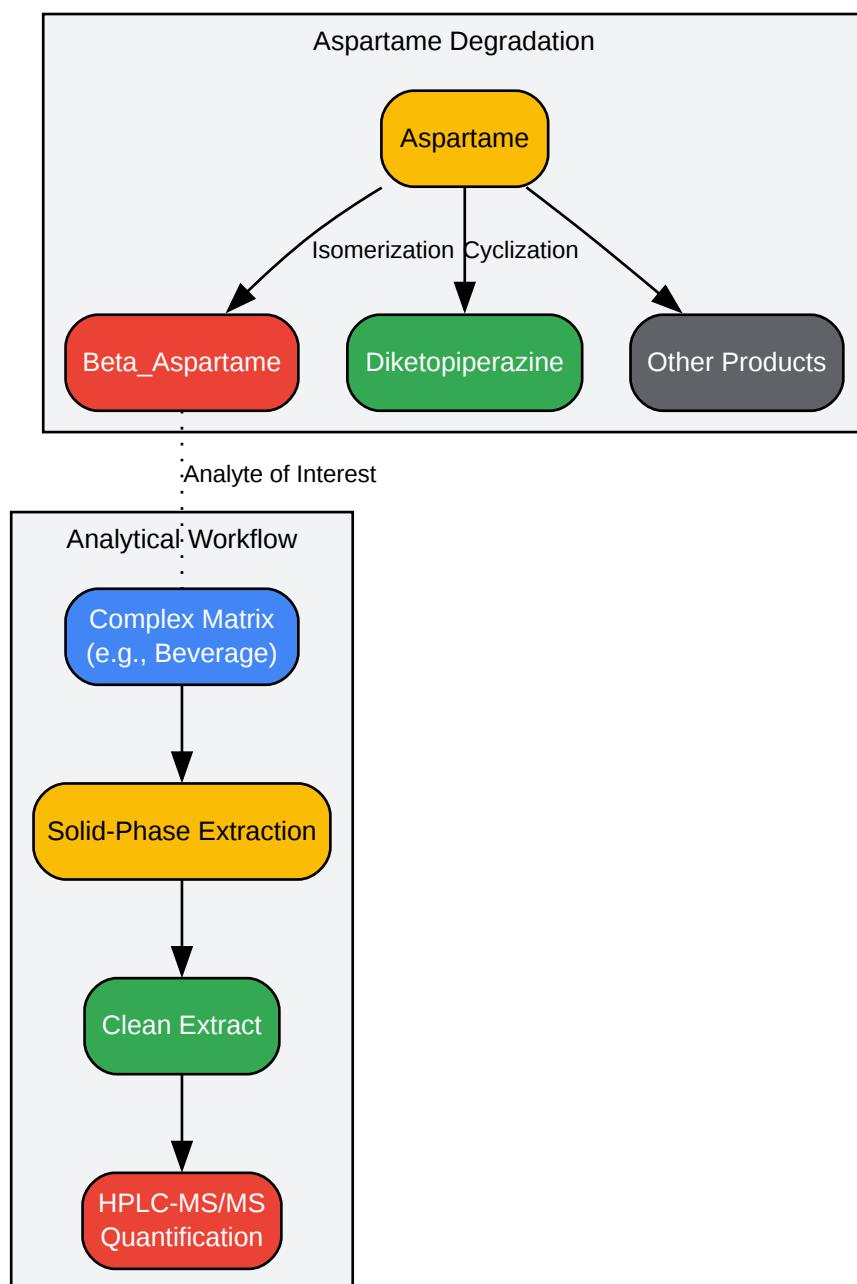
## Introduction

Aspartame ( $\alpha$ -L-aspartyl-L-phenylalanine-1-methyl ester) is a widely used artificial sweetener that can degrade under certain conditions of pH and temperature. One of the major degradation products is  $\beta$ -aspartame ( $\beta$ -L-aspartyl-L-phenylalanine methyl ester), an isomer of the parent compound. The presence and concentration of  $\beta$ -aspartame in consumer products are of interest for quality control and stability studies. The analysis of  $\beta$ -aspartame in complex matrices like soft drinks, fruit juices, and pharmaceutical formulations is often hampered by interfering substances. Solid-phase extraction (SPE) is a powerful sample preparation technique that can effectively remove these interferences and concentrate the analyte of interest.<sup>[1]</sup> This application note provides a detailed protocol for the selective extraction of the

polar and zwitterionic  $\beta$ -aspartame from such matrices using a mixed-mode SPE approach, which combines reversed-phase and ion-exchange retention mechanisms.[2]

## Chemical Structures





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## References

- 1. Simultaneous HPLC Determination of 6 Sweeteners [spkx.net.cn]
- 2. A review of the modern principles and applications of solid-phase extraction techniques in chromatographic analysis - PMC [pmc.ncbi.nlm.nih.gov]
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